

An In-depth Technical Guide to the NO₂-SPP-sulfo Reagent

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Compound of Interest

Compound Name: NO₂-SPP-sulfo

CAS No.: 663598-66-1

Cat. No.: B3182424

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core features, mechanism of action, and applications of the **NO₂-SPP-sulfo** reagent. This multi-functional crosslinker is a powerful tool in chemical biology, proteomics, and drug development, enabling precise, multi-modal control over molecular conjugation and cleavage.

Core Features of the NO₂-SPP-sulfo Reagent

The **NO₂-SPP-sulfo** reagent is a trifunctional, cleavable crosslinker, integrating three key chemical moieties:

- An ortho-nitrobenzyl (NO₂) group: This is a well-established photolabile protecting group, allowing for cleavage of the linker upon exposure to UV light.
- A succinimidyl-pyridyldithio (SPP) group: This component provides a dual functionality. It contains a disulfide bond, which can be cleaved by reducing agents, and a pyridyldithio group that can react with sulfhydryl groups.

- A sulfo-N-hydroxysuccinimide (sulfo-NHS) ester: This group imparts water solubility to the reagent and allows for its covalent conjugation to primary amines, such as the lysine residues found in proteins.

The combination of these three functionalities in a single reagent provides researchers with multiple, orthogonal strategies for both linking and cleaving biomolecules, offering a high degree of experimental flexibility.

Chemical Structure

Based on the SMILES string (O=S(C(C1)C(N(OC(CCC(SSC2=NC=C(---INVALID-LINK---O)C=C2)C)=O)C1=O)=O)(O)=O), the proposed structure of a molecule incorporating these key features is depicted below. This structure integrates the ortho-nitrobenzyl photolabile group, a disulfide-containing linker, and a reactive ester for amine conjugation. The "sulfo" group is likely part of the succinimidyl ester to enhance water solubility.

Quantitative Data

The following tables summarize key quantitative parameters associated with the functional moieties of the **NO2-SPP-sulfo** reagent, compiled from literature on similar compounds.

Table 1: Properties of the ortho-Nitrobenzyl Photolabile Group

Parameter	Typical Value	Reference
Photolysis Wavelength	340 - 365 nm	[1] [2]
Quantum Yield (Φ)	0.01 - 0.63	[1] [3]
Cleavage Time	Seconds to minutes	[3]

Note: Quantum yield can be highly dependent on the specific molecular structure and the nature of the leaving group.

Table 2: Properties of the Sulfo-NHS Ester Group

Parameter	Condition	Reference
Optimal Reaction pH	7.2 - 8.5	[4][5]
Reaction Time	30 minutes to 2 hours	[6]
Reactive Towards	Primary amines (-NH ₂)	[4]

Table 3: Properties of the Disulfide Bond (SPP component)

Parameter	Condition	Reference
Cleavage Reagent	DTT, TCEP, β -mercaptoethanol	[7]
Cleavage Condition	Mild reducing conditions	[7]
Reactive Towards	Sulfhydryls (-SH)	[8]

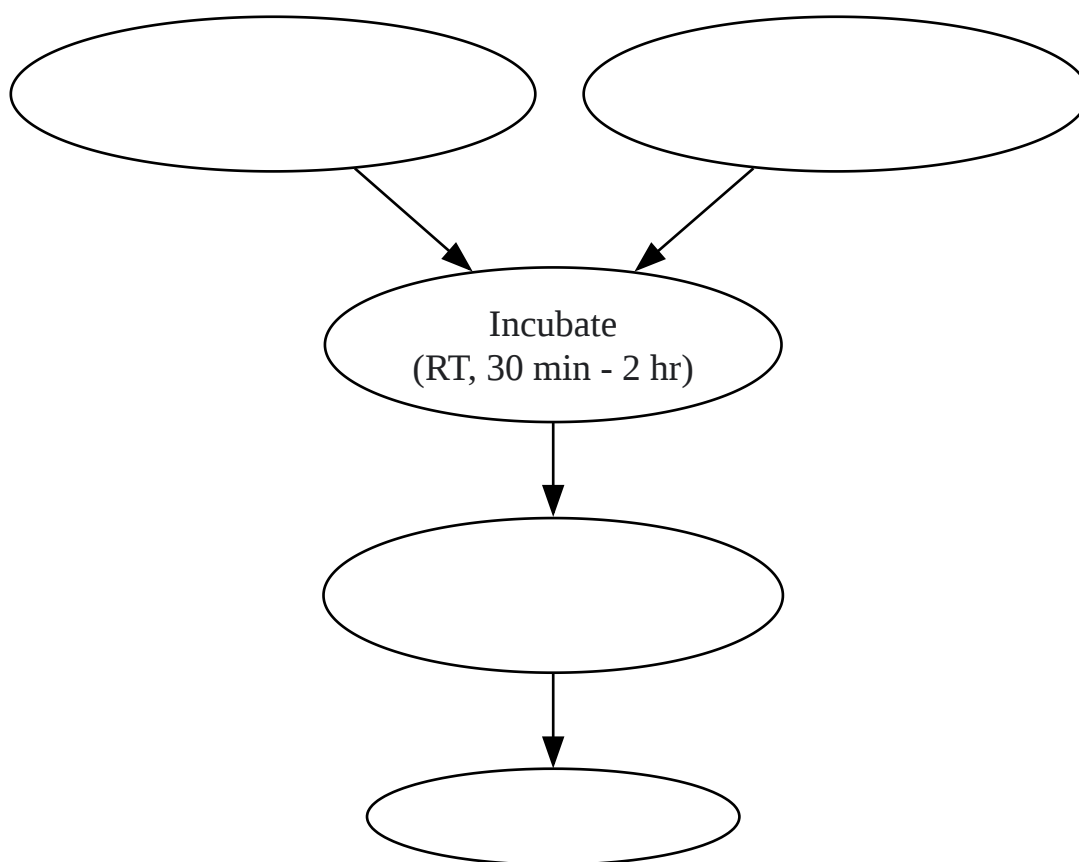
Experimental Protocols

Protocol 1: General Procedure for Protein Labeling with NO₂-SPP-sulfo

This protocol describes the conjugation of the **NO₂-SPP-sulfo** reagent to a protein via its amine-reactive sulfo-NHS ester.

- Reagent Preparation:
 - Dissolve the protein to be labeled in a suitable buffer (e.g., 1X PBS) at a concentration of 1-5 mg/mL. The buffer should be free of primary amines (e.g., Tris).
 - Immediately before use, dissolve the **NO₂-SPP-sulfo** reagent in an anhydrous organic solvent such as DMSO or DMF to prepare a 10-20 mM stock solution.
- Conjugation Reaction:
 - Add a 10- to 20-fold molar excess of the dissolved **NO₂-SPP-sulfo** reagent to the protein solution.

- Incubate the reaction mixture for 30 minutes to 2 hours at room temperature with gentle stirring. The optimal reaction time may need to be determined empirically.
- Removal of Excess Reagent:
 - Remove non-reacted crosslinker using a desalting column, spin column, or dialysis against an appropriate buffer (e.g., PBS).



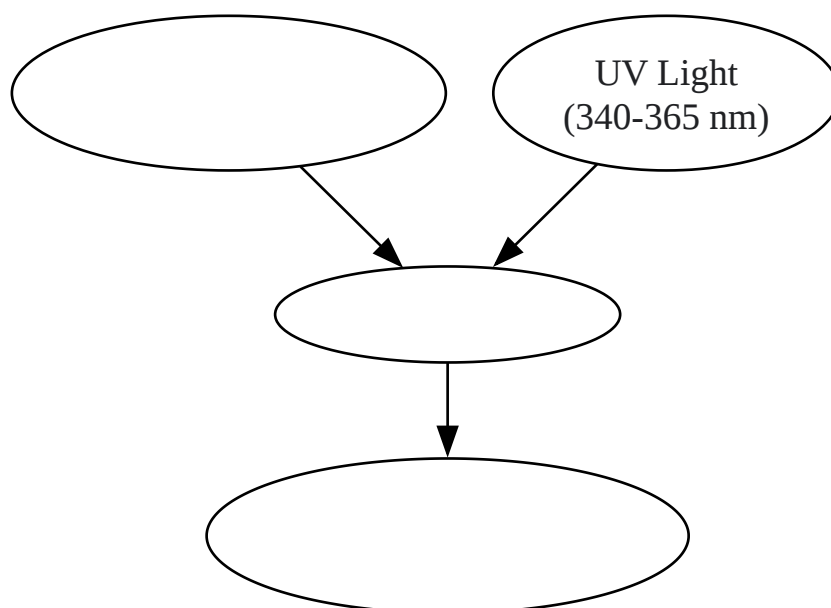
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Protocol 2: Photocleavage of the NO₂-SPP-sulfo Linker

This protocol outlines the procedure for cleaving the ortho-nitrobenzyl group using UV light.

- Sample Preparation:
 - Prepare the sample containing the **NO₂-SPP-sulfo**-labeled molecule in a UV-transparent cuvette or plate.

- UV Irradiation:
 - Expose the sample to a UV light source with a wavelength between 340 nm and 365 nm.
 - The irradiation time will depend on the light intensity, the quantum yield of the specific linker, and the desired extent of cleavage. Typical times can range from a few seconds to several minutes.
- Analysis:
 - Analyze the cleavage products using appropriate techniques such as HPLC, mass spectrometry, or SDS-PAGE to confirm successful cleavage.



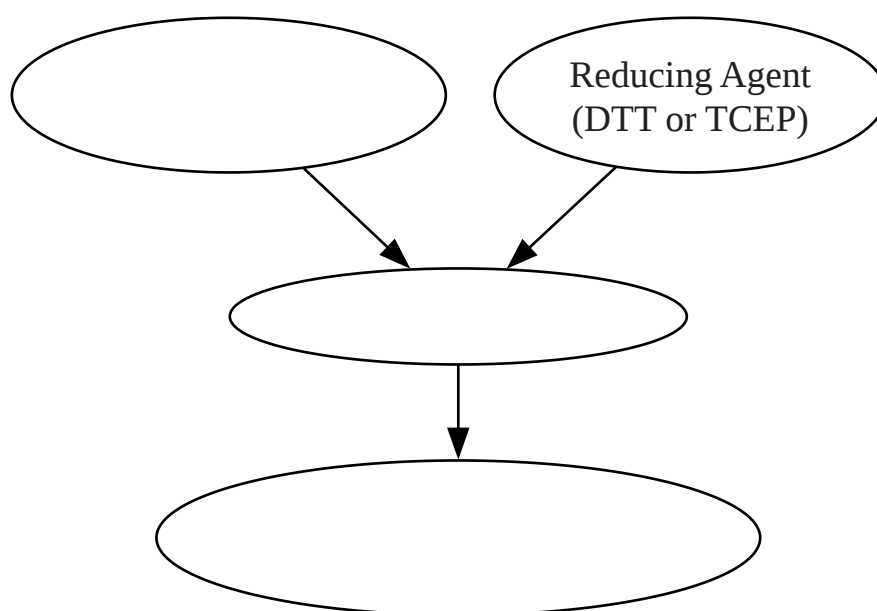
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Protocol 3: Reductive Cleavage of the Disulfide Bond

This protocol describes the cleavage of the disulfide bond within the SPP moiety.

- Reagent Preparation:
 - Prepare a solution of a reducing agent, such as Dithiothreitol (DTT) or Tris(2-carboxyethyl)phosphine (TCEP), at a concentration of 10-50 mM in a suitable buffer.

- Cleavage Reaction:
 - Add the reducing agent solution to the sample containing the **NO2-SPP-sulfo**-labeled molecule.
 - Incubate the reaction for 30-60 minutes at room temperature.
- Analysis:
 - Confirm the cleavage of the disulfide bond by analyzing the products using methods such as mass spectrometry or chromatography.



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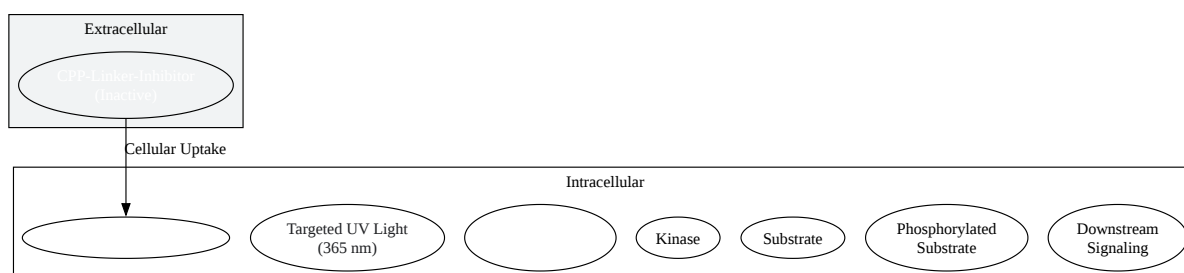
Signaling Pathways and Applications

The **NO2-SPP-sulfo** reagent is particularly valuable in applications requiring controlled release or sequential capture and release of biomolecules.

Application: Spatially Controlled Release of a Kinase Inhibitor

In this hypothetical signaling pathway, a kinase inhibitor is conjugated to a cell-penetrating peptide (CPP) via the **NO2-SPP-sulfo** linker. The CPP facilitates entry into the cell. Once

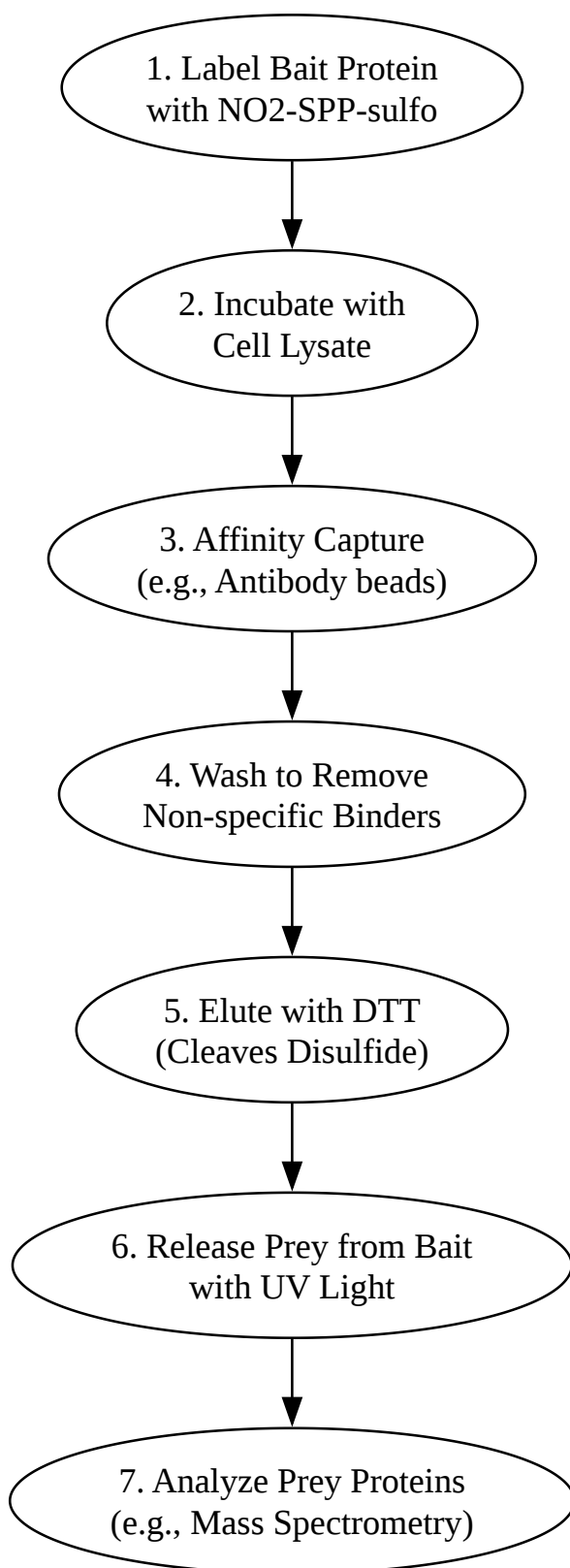
inside, targeted UV irradiation of a specific subcellular region cleaves the photolabile linker, releasing the active kinase inhibitor only in the desired location. This allows for precise spatial control over kinase inhibition and the study of localized signaling events.



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Application: Two-Step Affinity Purification in Proteomics

This workflow illustrates how the **NO2-SPP-sulfo** reagent can be used for a two-step purification of protein complexes. A bait protein is first labeled with the reagent. This labeled bait is used to pull down interacting proteins. The entire complex is then eluted from the primary affinity resin under reducing conditions (cleaving the disulfide bond). Subsequently, a second purification or release step can be performed by photocleavage. This dual-cleavage strategy can significantly reduce background and increase the purity of the isolated complexes.



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